

# Isodecyl diphenyl phosphite chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Isodecyl diphenyl phosphite*

Cat. No.: *B1588780*

[Get Quote](#)

An In-Depth Technical Guide to **Isodecyl Diphenyl Phosphite**

## Introduction: A Multifunctional Additive in Polymer Science

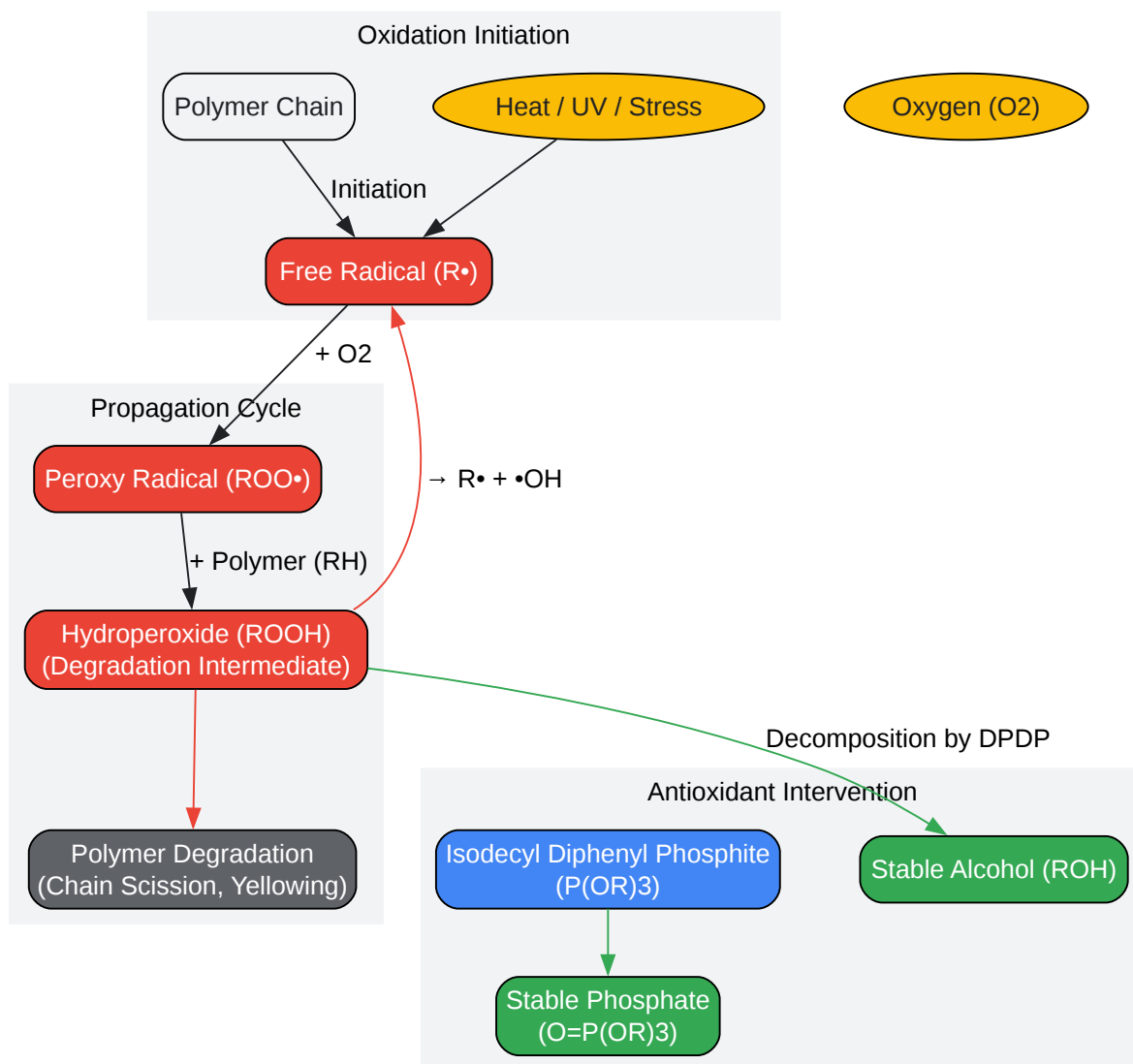
**Isodecyl Diphenyl Phosphite** (DPDP), identified by its CAS number 26544-23-0, is a versatile liquid alkyl-aryl phosphite ester that has become a cornerstone additive in the polymer industry. [1][2] It functions primarily as a high-efficacy secondary antioxidant and processing stabilizer, but its utility extends to roles as a chelating agent, plasticizer, and flame retardant. [1][3][4] This unique combination of properties makes DPDP an invaluable tool for formulators seeking to enhance the processability, durability, and safety of a wide range of polymers, including Polyvinyl Chloride (PVC), Acrylonitrile Butadiene Styrene (ABS), polycarbonates, and polyurethanes. [1][5] Its liquid form simplifies handling and incorporation into various formulations, further cementing its place in modern material science. [1] This guide provides a comprehensive technical overview of its structure, properties, mechanisms of action, and applications for researchers and industry professionals.

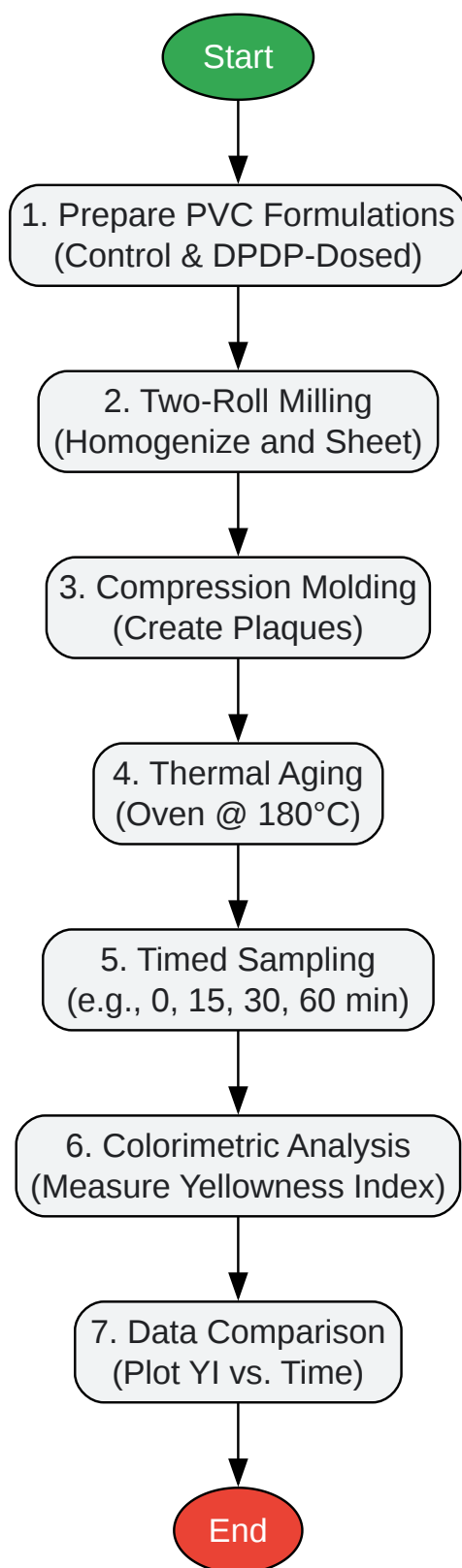
## Chemical Structure and Physicochemical Properties

The efficacy of **Isodecyl Diphenyl Phosphite** is intrinsically linked to its unique molecular architecture. The structure features a central phosphorus atom bonded to two phenyl groups and one isodecyl group. [6] The phenyl groups contribute to its excellent antioxidant capabilities

by effectively capturing free radicals, while the long-chain isodecyl group enhances its solubility and compatibility within various organic media and polymer matrices.<sup>[6]</sup>

## Chemical Structure Diagram





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- 2. Diphenyl isodecyl phosphite | C<sub>22</sub>H<sub>31</sub>O<sub>3</sub>P | CID 9951488 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinnno.com [nbinnno.com]
- 4. Isodecyl Diphenyl Phosphate Manufacturer & Suppliers | ELRASA-IDDPP - Elchemy [elchemy.com]
- 5. Isodecyl diphenyl phosphite | CAS: 26544-23-0 | Vesta Chemicals [vestachem.com]
- 6. Diphenyl-Isodecyl Phosphite [qidi-chem.com]
- To cite this document: BenchChem. [Isodecyl diphenyl phosphite chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588780#isodecyl-diphenyl-phosphite-chemical-structure-and-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)